

An In-depth Technical Guide to Ampelopsin F: Discovery, Characterization, and Biological Activities

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ampelopsin F is a naturally occurring oligostilbene, a class of resveratrol oligomers, that has garnered interest for its potential bioactive properties. It is crucial to distinguish **Ampelopsin F** from the more extensively studied flavanonol, Ampelopsin, which is also known as Dihydromyricetin (DHM). **Ampelopsin F** is a distinct chemical entity with a different molecular structure and a unique profile of biological activities. This technical guide provides a comprehensive overview of the discovery, isolation, characterization, and known biological activities of **Ampelopsin F**, with a focus on experimental details and data.

Discovery and Natural Occurrence

(+)-Ampelopsin F was first isolated from the roots of Caragana sinica (Buc'hoz) Rehder, a plant used in traditional medicine.[1][2][3][4] Its discovery was part of a broader investigation into the antioxidative constituents of this plant species, which is known to be a rich source of various oligostilbenes.[1][3][5]

Physicochemical Properties

The fundamental physicochemical properties of **Ampelopsin F** are summarized in the table below.



Property	Value	Source
Molecular Formula	C28H22O6	[6]
Molecular Weight	454.47 g/mol	[6]
Class	Oligostilbene (Resveratrol Trimer)	[1][7]
Appearance	White Amorphous Powder	N/A
Optical Rotation	[α] ²⁵ _D_ +35.4 (c 0.1, MeOH)	N/A

Experimental Protocols Isolation of (+)-Ampelopsin F from Caragana sinica

The following protocol is based on the methodology described for the isolation of oligostilbenes from the roots of Caragana sinica.[1][3]

1. Extraction:

- Air-dried and powdered roots of Caragana sinica are extracted with methanol (MeOH) at room temperature.
- The solvent is evaporated under reduced pressure to yield a crude MeOH extract.

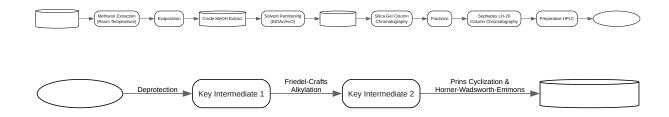
2. Fractionation:

- The crude extract is suspended in water and partitioned successively with ethyl acetate (EtOAc) and n-butanol.
- The EtOAc-soluble fraction, which contains the oligostilbenes, is concentrated.
- 3. Chromatographic Purification:
- The EtOAc fraction is subjected to column chromatography on a silica gel column, eluting with a gradient of chloroform-methanol to yield several sub-fractions.



- Fractions containing compounds of interest are further purified by repeated column chromatography on silica gel and Sephadex LH-20.
- Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure (+)-Ampelopsin F.

Experimental Workflow for Isolation



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